

An In-depth Technical Guide to the Chemical Structure and Synthesis of Esafoxolaner

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Compound of Interest

Compound Name: Esafoxolaner

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Abstract

Esafoxolaner, the (S)-enantiomer of afoxolaner, is a potent isoxazoline ectoparasiticide that has demonstrated significant efficacy against a broad spectrum of fleas and ticks in feline companions.[1][2][3] As a member of the isoxazoline class of compounds, its mechanism of action involves the antagonism of GABA-gated chloride channels in invertebrates, leading to neuronal hyperexcitation and subsequent death of the parasite.[1][4] This technical guide provides a comprehensive overview of the chemical structure and a detailed synthesis pathway of **Esafoxolaner**, compiled from publicly available scientific literature and patent documents. The guide includes tabulated quantitative data, detailed experimental protocols for key synthetic steps, and a visual representation of the synthesis pathway to facilitate a deeper understanding for researchers and professionals in the field of drug development and veterinary medicine.

Chemical Structure and Properties

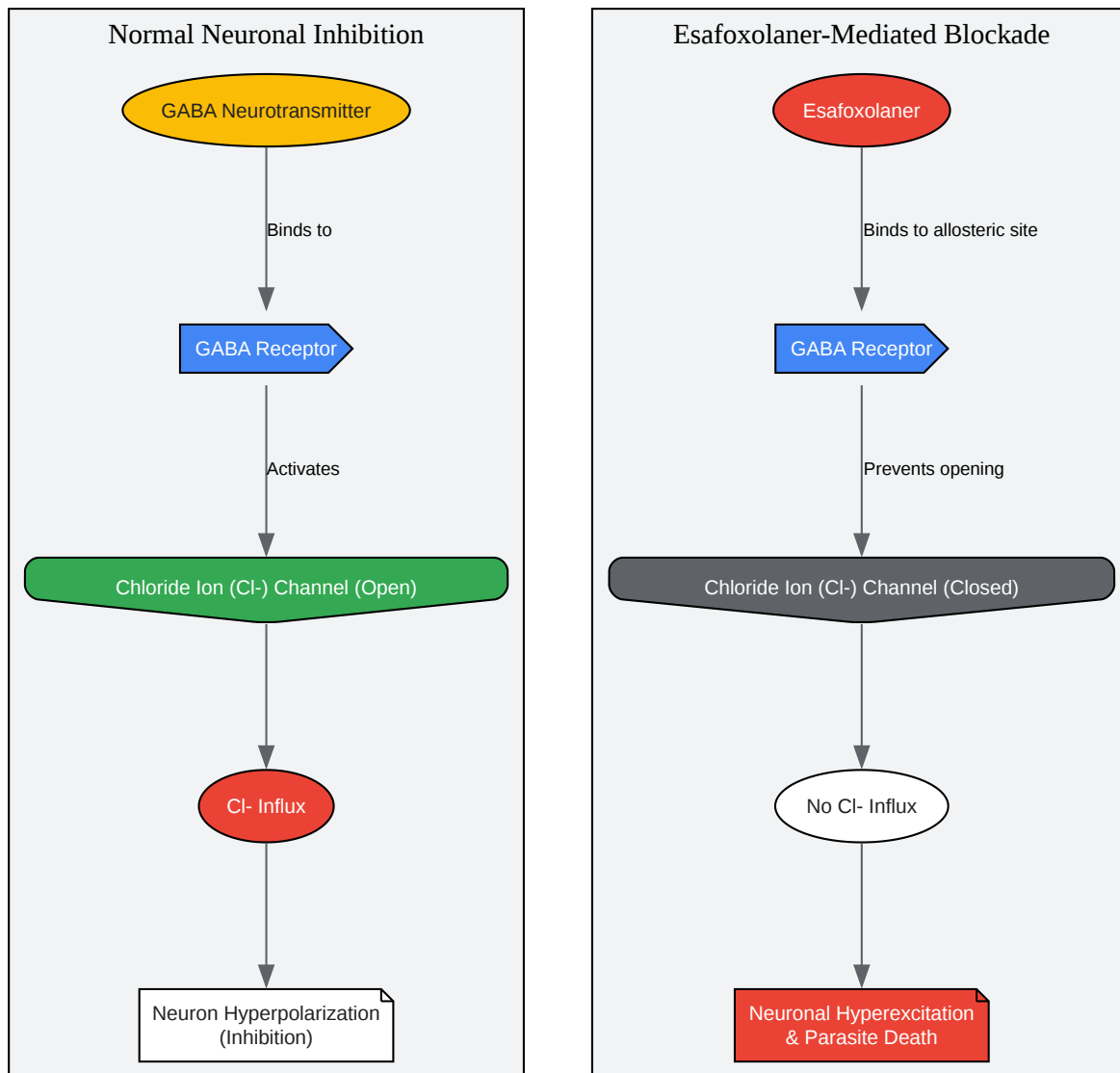
Esafoxolaner is a chiral molecule with the (S)-configuration at the C5 position of the isoxazoline ring. Its chemical name is 4-[(5S)-5-[3-chloro-5-(trifluoromethyl)phenyl]-5-(trifluoromethyl)-4,5-dihydro-1,2-oxazol-3-yl]-N-{2-oxo-2-[(2,2,2-trifluoroethyl)amino]ethyl}-1-naphthamide.[5]

Property	Value	Reference
IUPAC Name	4-[(5S)-5-[3-chloro-5-(trifluoromethyl)phenyl]-5-(trifluoromethyl)-4H-1,2-oxazol-3-yl]-N-[2-oxo-2-(2,2,2-trifluoroethylamino)ethyl]naphthalene-1-carboxamide	[6]
Molecular Formula	C ₂₆ H ₁₇ ClF ₉ N ₃ O ₃	[7]
Molecular Weight	625.87 g/mol	[7]
CAS Number	1096103-99-9	[7]
Appearance	White to off-white solid	[4]
Solubility	Soluble in DMSO	[4]

Synthesis Pathway

The synthesis of **Esafoxolaner** is a multi-step process that involves the preparation of two key intermediates: the isoxazoline-naphthalene carboxylic acid core (Intermediate 3) and the trifluoroethylamino-acetamide side chain (Intermediate 5). These intermediates are then coupled to form the racemic afoxolaner, which can be resolved or synthesized enantioselectively to yield the desired (S)-enantiomer, **Esafoxolaner**.

A plausible synthetic route, based on patent literature, is outlined below. This pathway culminates in an enantioselective step to directly yield **Esafoxolaner**.



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References

- 1. ec.europa.eu [ec.europa.eu]
- 2. mdpi.com [mdpi.com]
- 3. Esafoxolaner/eprinomectin/praziquantel - Wikipedia [en.wikipedia.org]
- 4. bocsci.com [bocsci.com]
- 5. Pharmacokinetics of a novel endectoparasiticide topical formulation for cats, combining esafoxolaner, eprinomectin and praziquantel - PMC [pmc.ncbi.nlm.nih.gov]
- 6. 4-(5-(3-Chloro-5-(trifluoromethyl)phenyl)-5-(trifluoromethyl)-4,5-dihydroisoxazol-3-yl)-1-naphthoic acid | Drug Information, Uses, Side Effects, Pharma intermediate Chemistry | PharmaCompass.com [pharmacompass.com]
- 7. afoxolaner synthesis - chemicalbook [chemicalbook.com]
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